

Application Note: HPLC Analysis of Ido1-IN-12

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Compound of Interest

Compound Name: Ido1-IN-12

Cat. No.: B12417963

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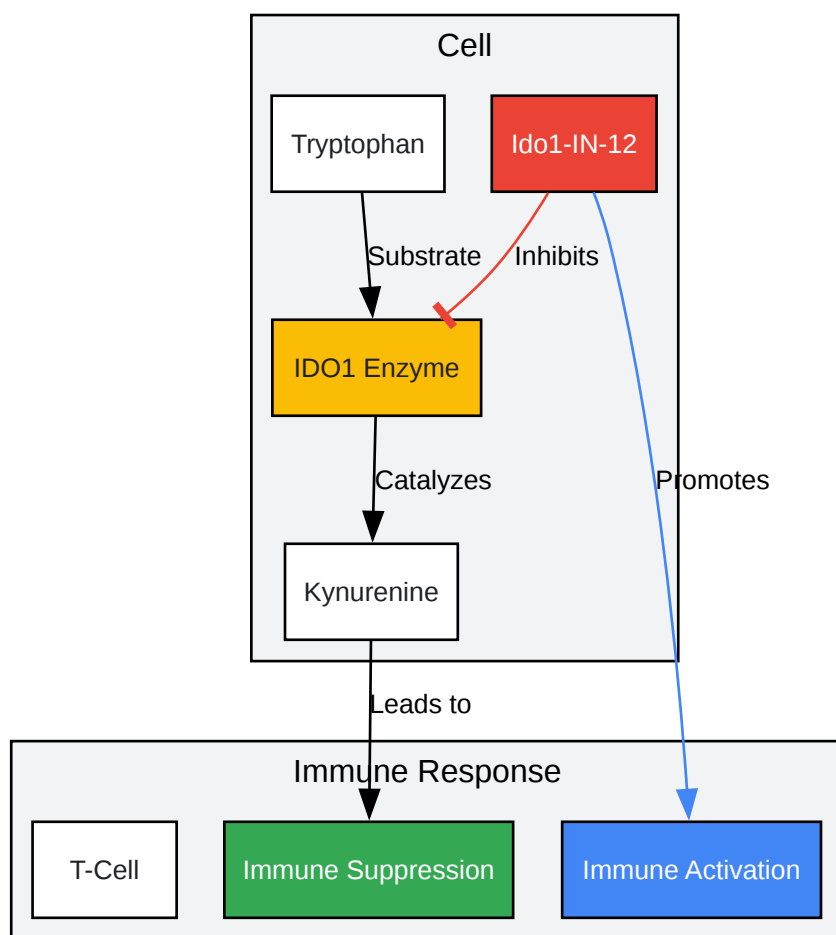
This document provides a detailed protocol for the quantitative analysis of **Ido1-IN-12**, a potent inhibitor of indoleamine 2,3-dioxygenase 1 (IDO1), using High-Performance Liquid Chromatography (HPLC) with UV detection. The described method is intended for the determination of **Ido1-IN-12** in bulk drug substance and for in vitro experimental samples.

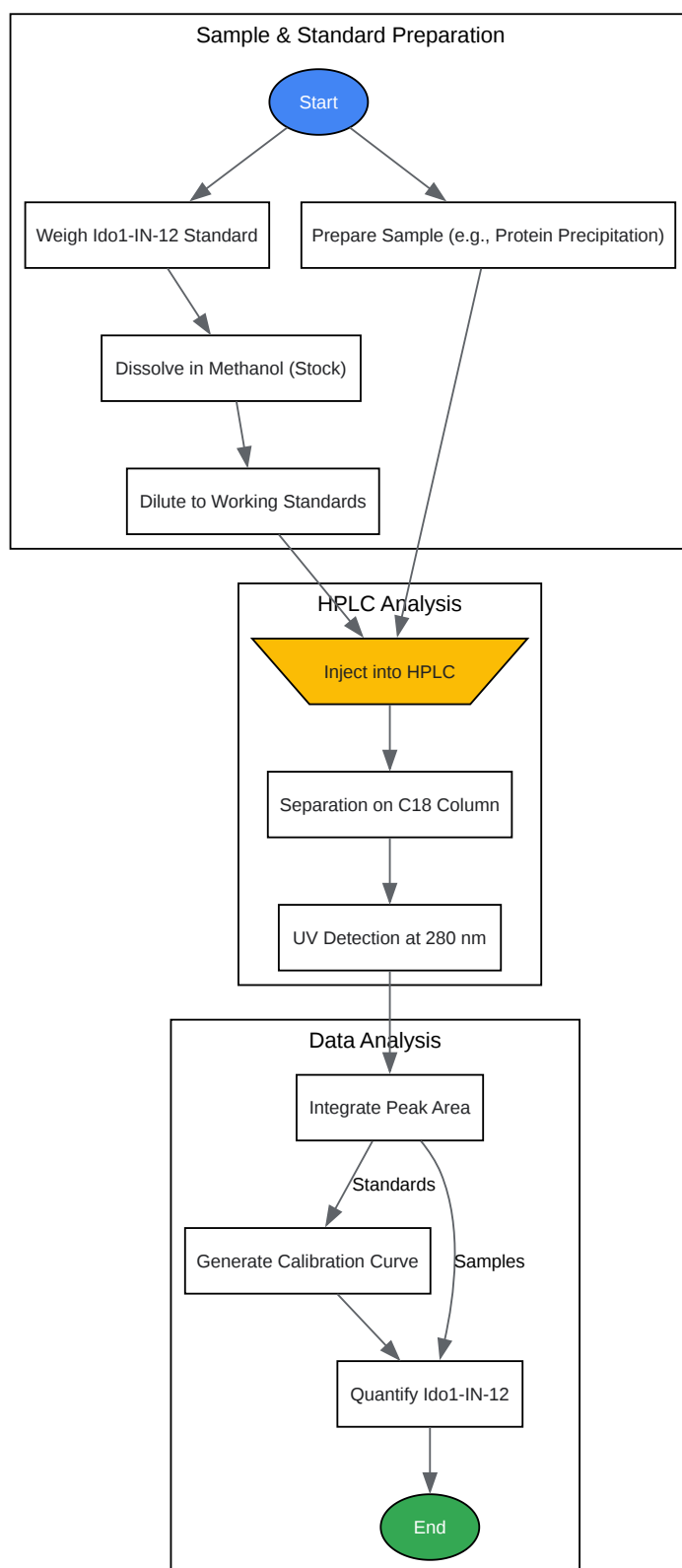
Introduction

Indoleamine 2,3-dioxygenase 1 (IDO1) is a key enzyme in the kynurenine pathway of tryptophan metabolism.^{[1][2]} It is a critical regulator of immune responses, and its upregulation in various cancers contributes to an immunosuppressive tumor microenvironment.^{[3][4]} Consequently, the development of IDO1 inhibitors is a significant area of research in oncology and immunology. **Ido1-IN-12** is a potent, orally available small molecule inhibitor of IDO1. Accurate and precise analytical methods are essential for the characterization, formulation development, and quality control of **Ido1-IN-12**, as well as for its quantification in biological matrices during preclinical and clinical studies.

This application note details a robust reversed-phase HPLC (RP-HPLC) method for the analysis of **Ido1-IN-12**. The method is designed to be specific, accurate, and reproducible.

Signaling Pathway of IDO1 Inhibition





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